

# 2,4-Difluoro-3-methoxybenzonitrile molecular weight

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## Compound of Interest

Compound Name: 2,4-Difluoro-3-methoxybenzonitrile

Cat. No.: B1308175

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An In-depth Technical Guide on the Molecular Weight of **2,4-Difluoro-3-methoxybenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of **2,4-Difluoro-3-methoxybenzonitrile**, a chemical compound of interest in various research and development applications. The determination of an accurate molecular weight is fundamental for a wide range of scientific procedures, including stoichiometry in chemical reactions, preparation of solutions with precise concentrations, and characterization in analytical chemistry.

## Chemical Identity

**2,4-Difluoro-3-methoxybenzonitrile** is identified by the following key parameters:

- IUPAC Name: **2,4-Difluoro-3-methoxybenzonitrile**
- CAS Number: 220353-20-8[1][2]
- Molecular Formula:  $C_8H_5F_2NO$ [1][2][3]

## Methodology for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following protocol outlines the steps for the precise calculation of the molecular weight of **2,4-Difluoro-3-methoxybenzonitrile**.

#### Protocol:

- **Determination of the Molecular Formula:** The elemental composition of the molecule was first established. For **2,4-Difluoro-3-methoxybenzonitrile**, the molecular formula is  $C_8H_5F_2NO$ .  
[1][2][3]
- **Identification of Constituent Elements:** The elements present in the compound are Carbon (C), Hydrogen (H), Fluorine (F), Nitrogen (N), and Oxygen (O).
- **Obtaining Standard Atomic Weights:** The standard atomic weight of each element was obtained from IUPAC (International Union of Pure and Applied Chemistry) recommendations and established chemical data sources.
  - Carbon (C): approximately 12.011 u[4][5][6][7]
  - Hydrogen (H): approximately 1.008 u[8][9][10][11][12]
  - Fluorine (F): approximately 18.998 u[13][14][15][16][17]
  - Nitrogen (N): approximately 14.007 u[18][19][20][21][22]
  - Oxygen (O): approximately 15.999 u[23][24][25][26][27]
- **Calculation of Total Molecular Weight:** The number of atoms of each element in the molecular formula is multiplied by its respective atomic weight. The sum of these values yields the molecular weight of the compound.

## Data Presentation: Molecular Weight Calculation

The following table summarizes the quantitative data used to calculate the molecular weight of **2,4-Difluoro-3-methoxybenzonitrile**.

Element	Symbol	Number of Atoms	Standard Atomic Weight (u)	Contribution to Molecular Weight (u)
Carbon	C	8	12.011	96.088
Hydrogen	H	5	1.008	5.040
Fluorine	F	2	18.998	37.996
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total	169.130			

The calculated molecular weight of **2,4-Difluoro-3-methoxybenzonitrile** is 169.13 g/mol .<sup>[1]</sup>

## Visualization of the Molecular Structure

A 2D representation of the chemical structure of **2,4-Difluoro-3-methoxybenzonitrile** provides a visual understanding of the atomic arrangement. The following diagram was generated using the Graphviz DOT language.

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